

Application Note: High-Resolution Mass Spectrometry for the Analysis of Brominated Compounds

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Compound of Interest

Compound Name: Benzene hexabromide

Cat. No.: B167387

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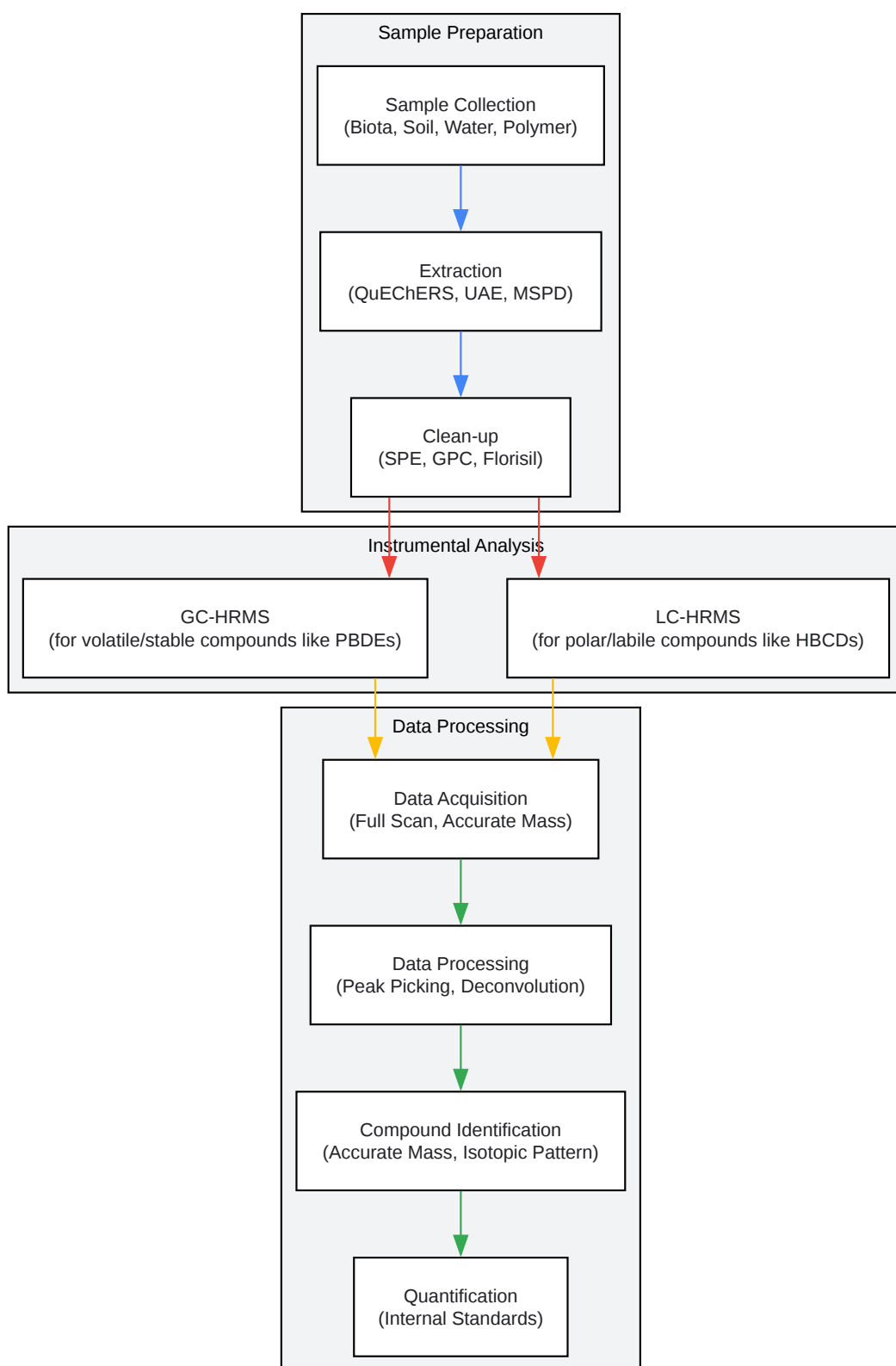
Introduction

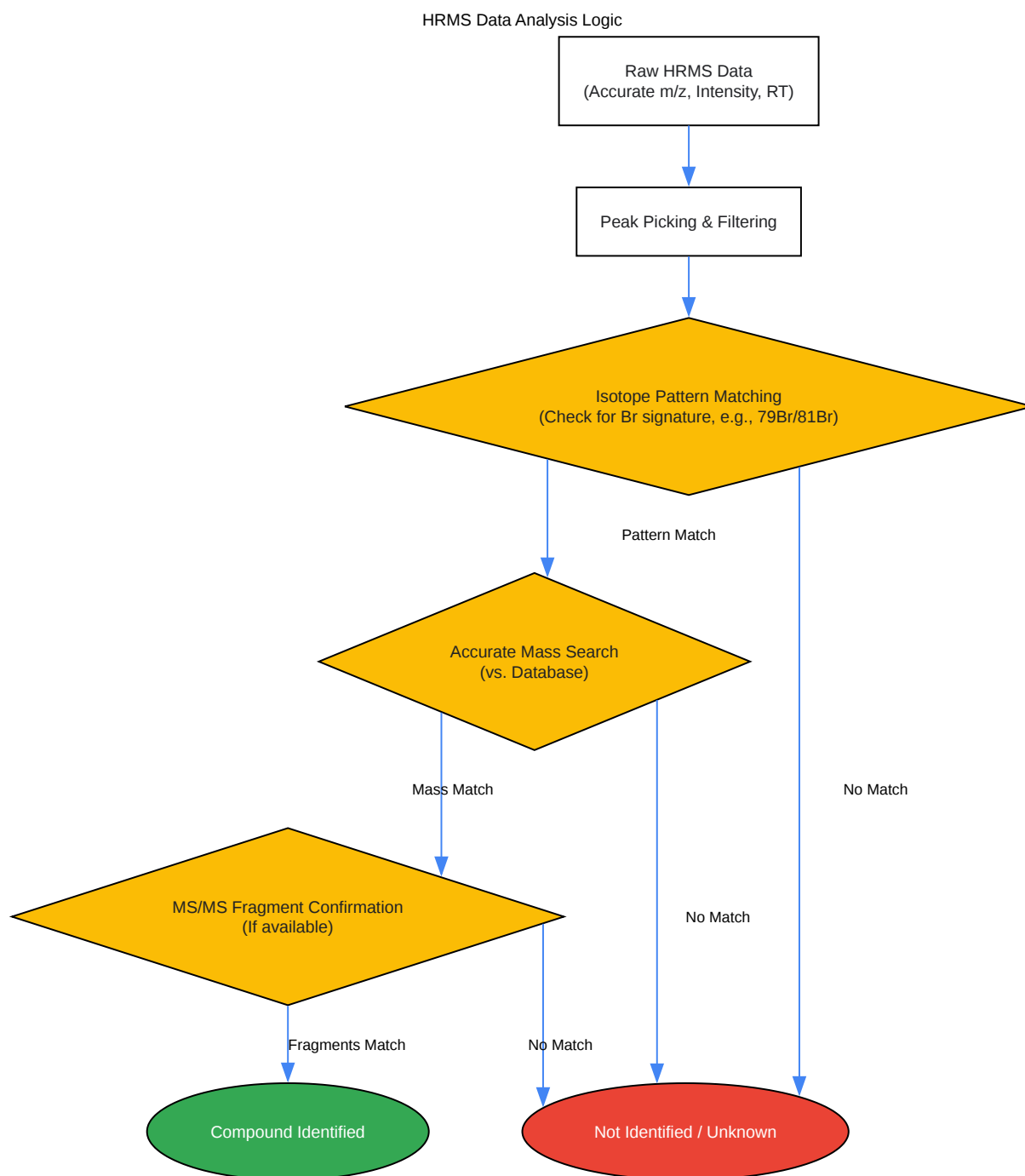
Brominated compounds, particularly brominated flame retardants (BFRs), are a class of chemicals used extensively in plastics, textiles, and electronics to reduce flammability.[1] Due to their chemical stability, many of these compounds are persistent in the environment, bioaccumulate in food chains, and pose potential risks to human health.[1] The analysis of brominated compounds is challenging due to the complexity of environmental and biological matrices, the wide range of physicochemical properties across different BFR classes, and the thermal instability of some compounds.[2][3]

High-Resolution Mass Spectrometry (HRMS), coupled with gas chromatography (GC) or liquid chromatography (LC), has become an indispensable tool for the detection and quantification of these compounds.[1][4] HRMS offers high sensitivity and selectivity, but its key advantage is the ability to provide accurate mass measurements. This allows for the confident identification of compounds based on their elemental composition and the characteristic isotopic pattern of bromine (79Br and 81Br in an approximate 1:1 ratio), enabling the differentiation of target analytes from complex matrix interferences.[5] This application note provides an overview and detailed protocols for the analysis of various brominated compounds using GC-HRMS and LC-HRMS.

General Analytical Workflow

The analysis of brominated compounds by HRMS follows a multi-step process, from sample collection and preparation to instrumental analysis and data processing. Each step is critical for achieving accurate and reliable results.





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